

3',4',5',3,5,7,8-heptamethoxyflavone chemical properties

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Compound of Interest

Compound Name: *Hibiscetin heptamethyl ether*

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An In-depth Technical Guide to the Chemical Properties and Biological Activities of 3',4',5',3,5,7,8-Heptamethoxyflavone

For Researchers, Scientists, and Drug Development Professionals

Introduction

3',4',5',3,5,7,8-Heptamethoxyflavone, a polymethoxyflavone predominantly found in citrus peels, has garnered significant attention within the scientific community for its diverse and potent biological activities.^{[1][2]} This document provides a comprehensive overview of its chemical properties, biological functions, and the experimental methodologies used to elucidate its mechanisms of action. This guide is intended to serve as a technical resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Note on nomenclature: The chemical structure referred to in this guide is most consistently identified in scientific literature as 3,5,6,7,8,3',4'-heptamethoxyflavone.

Chemical Properties

The fundamental chemical and physical properties of 3',4',5',3,5,7,8-heptamethoxyflavone are summarized in the table below. These data are essential for its identification, characterization, and application in experimental settings.

Property	Value	Reference
IUPAC Name	2-(3,4-dimethoxyphenyl)-3,5,6,7,8-pentamethoxychromen-4-one	[1][3]
Synonyms	HMF, NSC 618928, 3-Methoxynobiletin	[1][3]
CAS Number	1178-24-1	[1][3]
Molecular Formula	C ₂₂ H ₂₄ O ₉	[1][3]
Molecular Weight	432.4 g/mol	[1][3]
Physical Description	Solid	[3]
Melting Point	129 - 131 °C	[3]
Solubility	Soluble in DMSO and Methanol	[1]
Natural Sources	Citrus reticulata (Tangerine), Citrus unshiu (Satsuma)	[1][4]

Biological Activities and Therapeutic Potential

This polymethoxyflavone exhibits a broad spectrum of biological activities, making it a promising candidate for further investigation in drug discovery. Its key activities include neuroprotective, anti-inflammatory, anti-cancer, and skin-protective effects.

Neuroprotective and Anti-Neuroinflammatory Effects

3',4',5',3,5,7,8-Heptamethoxyflavone has demonstrated significant neuroprotective properties in various preclinical models. It has been shown to ameliorate depression-like behaviors and restore the expression of brain-derived neurotrophic factor (BDNF), a key molecule involved in neurogenesis and neuroplasticity.[1] In a mouse model of global cerebral ischemia, administration of this compound protected against memory impairment and neuronal cell death in the hippocampus.[5] This neuroprotection is attributed to its ability to induce BDNF production and exert anti-inflammatory effects by suppressing microglial activation.[5][6]

Anti-Cancer Activity

The compound has shown inhibitory effects on the proliferation of several cancer cell lines, including B16 melanoma, CCRF-HSB-2 leukemia, and TGBC11TKB gastric cancer cells.[1] Furthermore, it acts as an inhibitor of breast cancer resistance protein (BCRP) and P-glycoprotein (P-gp), which are multidrug resistance proteins that contribute to chemotherapy failure.[1]

Dermatological Applications and Anti-Photoaging Effects

In the context of dermatology, 3',4',5',3,5,7,8-heptamethoxyflavone shows promise in preventing skin photoaging. It inhibits collagenase activity and prevents the UVB-induced decrease in type I procollagen synthesis in human dermal fibroblasts.[1][4] This is achieved by modulating key signaling pathways involved in the expression of matrix metalloproteinases (MMPs).[4]

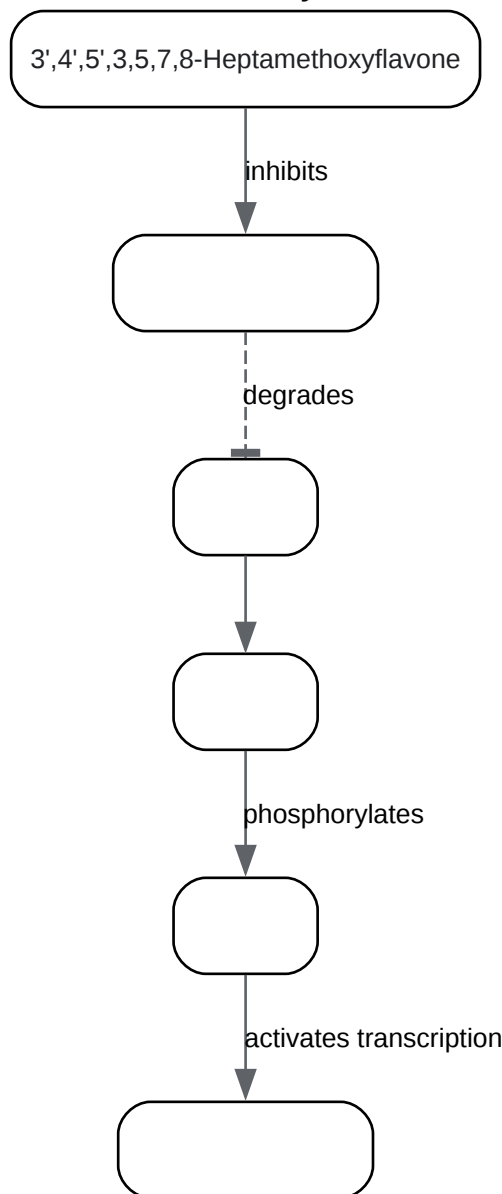
Signaling Pathways

The biological effects of 3',4',5',3,5,7,8-heptamethoxyflavone are mediated through its interaction with several key intracellular signaling pathways.

cAMP/ERK/CREB Signaling Pathway

This flavone induces the expression of Brain-Derived Neurotrophic Factor (BDNF) by activating the cAMP/ERK/CREB signaling pathway.[7] This pathway is crucial for neuronal survival, differentiation, and synaptic plasticity.

cAMP/ERK/CREB Pathway for BDNF Induction

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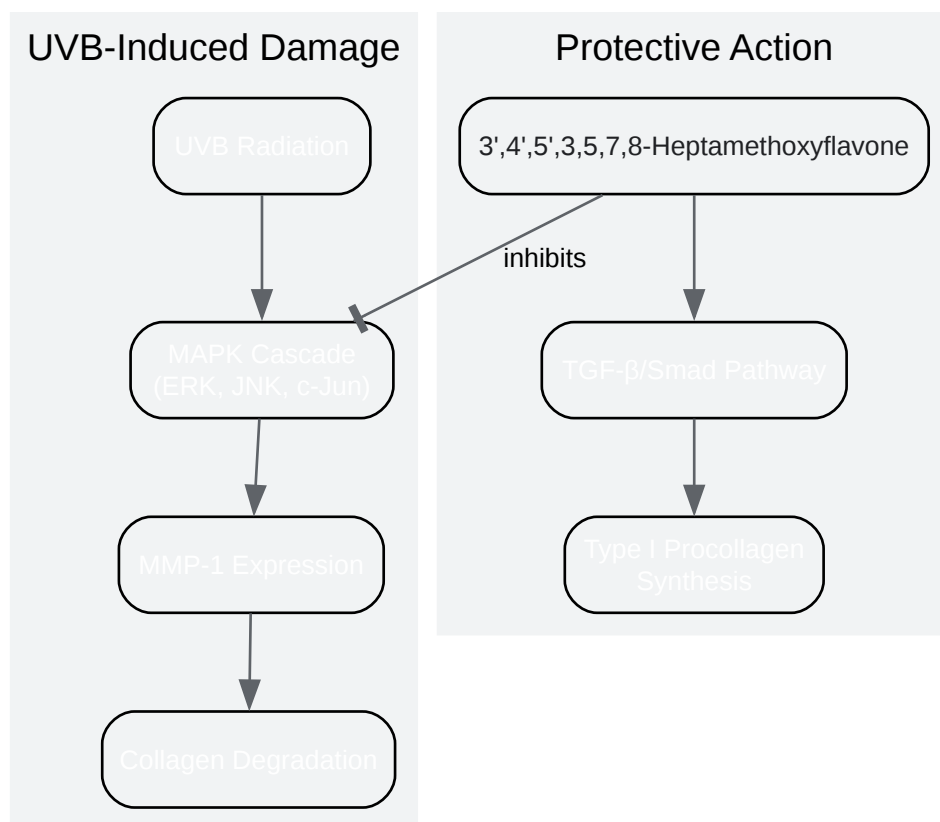
cAMP/ERK/CREB Pathway for BDNF Induction

MAPK and TGF- β /Smad Signaling in Skin Photoaging

In human dermal fibroblasts, 3',4',5',3,5,7,8-heptamethoxyflavone mitigates the effects of UVB radiation by inhibiting the phosphorylation of key components of the mitogen-activated protein kinase (MAPK) cascade, such as ERK, JNK, and c-Jun.[4] This, in turn, suppresses the expression of matrix metalloproteinase-1 (MMP-1), an enzyme responsible for collagen

degradation. Concurrently, it appears to modulate the TGF- β /Smad pathway to promote the synthesis of type I procollagen.[4]

MAPK and TGF- β /Smad Pathways in Photoaging



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MAPK and TGF- β /Smad Pathways in Photoaging

Experimental Protocols

The following section outlines the general methodologies for key experiments cited in the literature. For detailed, step-by-step protocols, it is recommended to consult the primary research articles.

Cell Viability Assay

- Objective: To determine the cytotoxic effect of 3',4',5',3,5,7,8-heptamethoxyflavone on cell lines.

- Methodology:
 - Cells (e.g., human dermal fibroblasts, cancer cell lines) are seeded in 96-well plates and allowed to adhere overnight.
 - The cells are then treated with various concentrations of the compound dissolved in a suitable solvent (e.g., DMSO) for a specified period (e.g., 24-72 hours).
 - A viability reagent, such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or PrestoBlue™, is added to each well.
 - After incubation, the absorbance or fluorescence is measured using a microplate reader.
 - Cell viability is calculated as a percentage relative to the untreated control cells.

Collagenase Activity Assay

- Objective: To measure the inhibitory effect of the compound on collagenase (MMP-1) activity.
- Methodology:
 - A fluorescently labeled collagen substrate is used.
 - Recombinant human collagenase is incubated with the substrate in the presence and absence of various concentrations of 3',4',5',3,5,7,8-heptamethoxyflavone.
 - The reaction is allowed to proceed at 37°C for a set time.
 - The cleavage of the substrate by collagenase results in an increase in fluorescence, which is measured using a fluorometer.
 - The percentage of inhibition is calculated by comparing the fluorescence in the presence of the inhibitor to the control.

Measurement of Type I Procollagen Synthesis

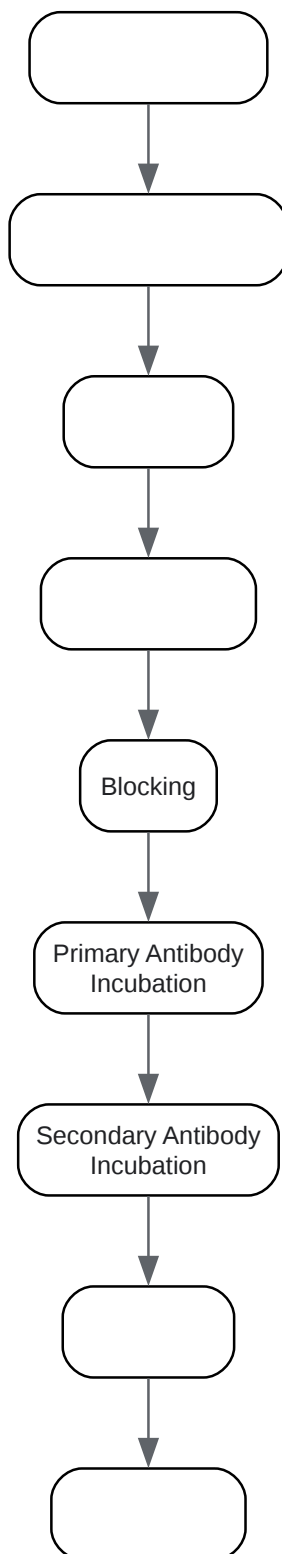
- Objective: To quantify the amount of newly synthesized type I procollagen in cell culture.
- Methodology:

- Human dermal fibroblasts are cultured and treated with the compound, often after being exposed to an inducer of collagen damage like UVB radiation.
- The cell culture supernatant is collected after the treatment period.
- The concentration of type I procollagen in the supernatant is determined using a specific enzyme-linked immunosorbent assay (ELISA) kit.
- The results are typically normalized to the total protein content of the cell lysates.

Western Blot Analysis

- Objective: To detect and quantify the expression levels of specific proteins in signaling pathways.
- Methodology:
 - Cells are treated with the compound and then lysed to extract total proteins.
 - Protein concentration is determined using a method such as the Bradford or BCA assay.
 - Equal amounts of protein from each sample are separated by size using SDS-polyacrylamide gel electrophoresis (SDS-PAGE).
 - The separated proteins are transferred to a membrane (e.g., PVDF or nitrocellulose).
 - The membrane is blocked to prevent non-specific antibody binding and then incubated with primary antibodies specific to the target proteins (e.g., phospho-ERK, total ERK, MMP-1, β -actin).
 - After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
 - The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system and imaged.
 - Band intensities are quantified using densitometry software and normalized to a loading control like β -actin.

General Western Blot Workflow

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General Western Blot Workflow

Conclusion

3',4',5',3,5,7,8-Heptamethoxyflavone is a multifaceted natural compound with significant therapeutic potential. Its well-defined chemical properties and diverse biological activities, particularly its neuroprotective, anti-cancer, and anti-photoaging effects, make it a compelling subject for further research and development. The information and experimental frameworks provided in this guide offer a solid foundation for scientists and researchers to explore the full potential of this promising flavonoid.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. 3,5,6,7,8,3',4'-Heptamethoxyflavone | C₂₂H₂₄O₉ | CID 150893 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3,5,6,7,8,3',4'-Heptamethoxyflavone, a Citrus Flavonoid, Inhibits Collagenase Activity and Induces Type I Procollagen Synthesis in HDFn Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 3,5,6,7,8,3',4'-Heptamethoxyflavone, a citrus flavonoid, on protection against memory impairment and neuronal cell death in a global cerebral ischemia mouse model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 3,5,6,7,8,3',4'-Heptamethoxyflavone, a Citrus Polymethoxylated Flavone, Attenuates Inflammation in the Mouse Hippocampus - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
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